

Application Notes and Protocols for 1,1-Dimethylcyclopentane

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Compound of Interest

Compound Name: 1,1-Dimethylcyclopentane

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This document provides detailed application notes and experimental protocols involving **1,1-dimethylcyclopentane**. It includes its physical and chemical properties, applications in gas chromatography, and potential use in organic synthesis and fuel research.

Physical and Chemical Properties

1,1-Dimethylcyclopentane is a cyclic hydrocarbon with the molecular formula C_7H_{14} .^{[1][2][3]} It is a colorless liquid at room temperature and is non-polar, making it soluble in organic solvents but not in water.^[2] The presence of two methyl groups on a single carbon atom of the cyclopentane ring introduces steric strain, which can influence its reactivity.^[2]

Table 1: Physical and Chemical Properties of **1,1-Dimethylcyclopentane**

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄	[1][2][3]
Molecular Weight	98.19 g/mol	[1]
CAS Number	1638-26-2	[1]
IUPAC Name	1,1-dimethylcyclopentane	[1]
Synonyms	gem-Dimethylcyclopentane	[1][2]
Boiling Point	88 °C	[4]
Melting Point	-70 °C	[4]
Density	0.752 g/mL	[4]
Refractive Index	1.414	[4]
Vapor Pressure	76.2 mmHg	[1]

Application in Gas Chromatography (GC)

1,1-Dimethylcyclopentane can be used as a reference standard in gas chromatography for the analysis of hydrocarbon mixtures, such as those found in petroleum products. Its well-defined boiling point and retention time on non-polar columns make it a useful marker.

Protocol: Analysis of Hydrocarbon Mixtures using GC-MS with 1,1-Dimethylcyclopentane as a Standard

This protocol describes a general method for the analysis of volatile organic compounds, which can be adapted for samples containing **1,1-dimethylcyclopentane**.

1. Instrumentation:

- Gas Chromatograph (GC) coupled with a Mass Spectrometer (MS)
- Capillary Column: A non-polar column, such as a DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness), is suitable.

2. Reagents:

- Helium (carrier gas), high purity
- **1,1-Dimethylcyclopentane** (as a standard)
- Solvent (e.g., hexane or dichloromethane)
- Sample containing the hydrocarbon mixture to be analyzed

3. Standard Preparation:

- Prepare a stock solution of **1,1-dimethylcyclopentane** in the chosen solvent at a concentration of 1000 µg/mL.
- Prepare a series of working standards by diluting the stock solution to concentrations ranging from 1 to 100 µg/mL.

4. Sample Preparation:

- Dilute the hydrocarbon sample in the chosen solvent to a concentration expected to be within the calibration range of the working standards.
- If using **1,1-dimethylcyclopentane** as an internal standard, add a known amount to each sample and calibration standard.

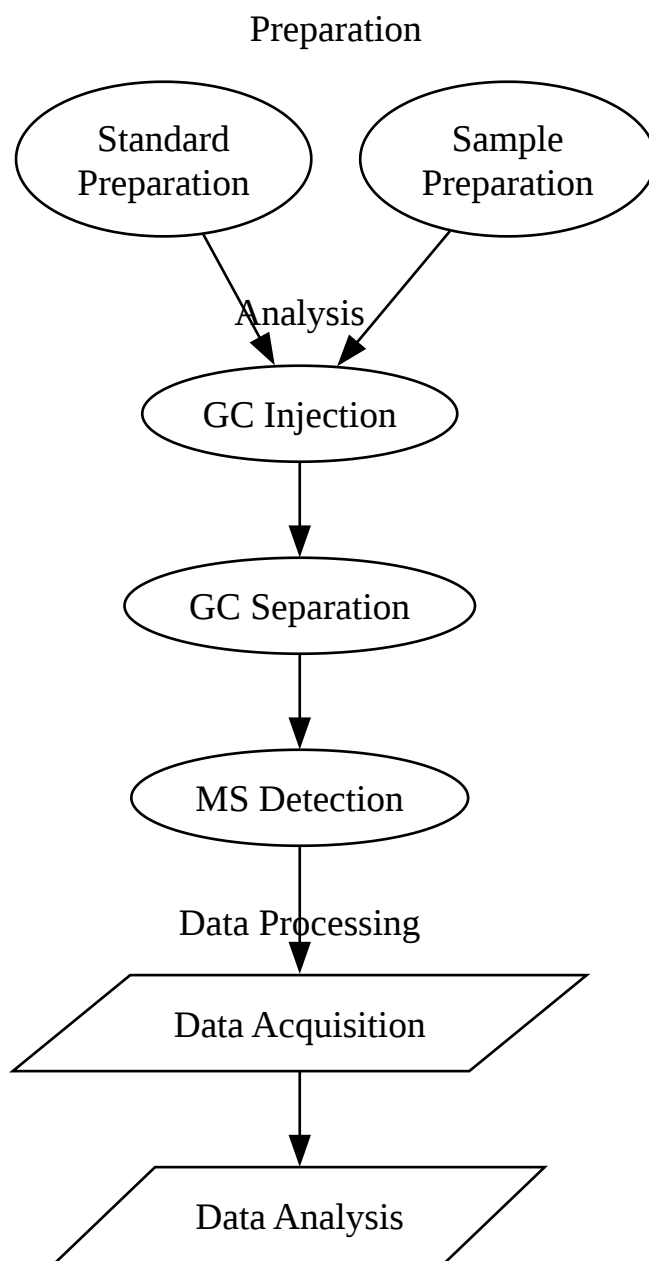
5. GC-MS Conditions:

- Inlet Temperature: 250 °C
- Injection Volume: 1 µL
- Split Ratio: 50:1 (can be adjusted based on sample concentration)
- Carrier Gas Flow Rate: 1.0 mL/min (constant flow)
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 5 minutes

- Ramp: Increase to 250 °C at a rate of 10 °C/min
- Final hold: Hold at 250 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Mass Range: m/z 40-400

6. Data Analysis:

- Identify the peak corresponding to **1,1-dimethylcyclopentane** based on its retention time and mass spectrum.
- Quantify the amount of **1,1-dimethylcyclopentane** in the sample by comparing its peak area to the calibration curve generated from the working standards.



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Caption: Mechanism of free radical bromination.

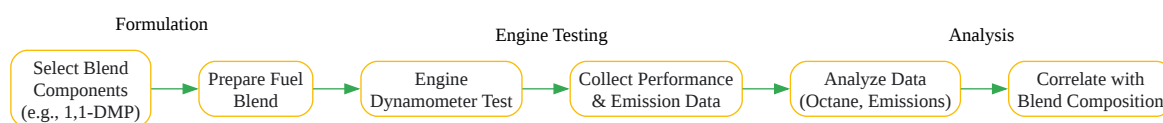
Application in Fuel Research

1,1-Dimethylcyclopentane is a component of gasoline and its combustion properties are of interest in fuel science. It can be used in studies related to engine performance and emissions.

Application Note: Use in Fuel Blend Studies

1,1-Dimethylcyclopentane can be blended with other hydrocarbons to create surrogate fuel mixtures that mimic the properties of commercial gasoline. These surrogates are then used in controlled engine experiments to study combustion phenomena like knocking and soot formation. Due to its branched cyclic structure, it can contribute to a higher octane rating.

Experimental Workflow for Fuel Blend Analysis



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Caption: Workflow for fuel blend performance analysis.

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